

# synthesis dibutyl phenyl phosphate phenyl phosphorochloridate

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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## Synthesis of Dibutyl Phenyl Phosphate

**Dibutyl phenyl phosphate** (DBPP) is an organophosphate compound with applications as a **plasticizer and flame retardant** in polymers, plastics, and coatings [1] [2]. The synthesis is a two-step process starting from phenol, proceeding through a key intermediate, phenyl phosphorodichloridate [3].

## Detailed Experimental Protocols

### Step 1: Synthesis of Phenyl Phosphorodichloridate

This first step involves the reaction between phenol and phosphoryl chloride ( $\text{POCl}_3$ ) to form the intermediate, phenyl phosphorodichloridate [4] [3].

- **Reaction Equation:**  $\text{C}_6\text{H}_5\text{OH} + \text{POCl}_3 \rightarrow \text{C}_6\text{H}_5\text{OP}(\text{O})\text{Cl}_2 + \text{HCl}$
- **Procedure** [4]:
  - Set up a reaction vessel equipped with a stirrer, condenser, and heating mantle.
  - Charge the vessel with **phosphoryl chloride** and a catalytic amount of **aluminum chloride ( $\text{AlCl}_3$ )** (0.25 - 5.0 mole percent based on phenol) or activated aluminum metal (0.003 - 0.5% by weight based on phenol).
  - Heat the mixture to a temperature between **85°C and 110°C**.

- Gradually add **phenol** in incremental portions to the stirred mixture. The mole ratio of phosphoryl chloride to phenol should be between 1:1 and 2:1.
- Maintain the temperature until the evolution of hydrogen chloride (HCl) gas subsides, typically within 30 minutes to 3 hours.
- Remove residual HCl and unreacted POCl<sub>3</sub> under reduced pressure (e.g., heating to 150°C at 10 mm Hg).
- **Purification and Handling** [5] [6]:
  - The crude phenyl phosphorodichloridate can be used directly in the next step or purified via distillation.
  - It is a moisture-sensitive liquid. It **decomposes in water** and causes severe skin and eye irritation. Use personal protective equipment (PPE) including gloves, goggles, and a faceshield. All operations should be conducted in a well-ventilated fume hood.

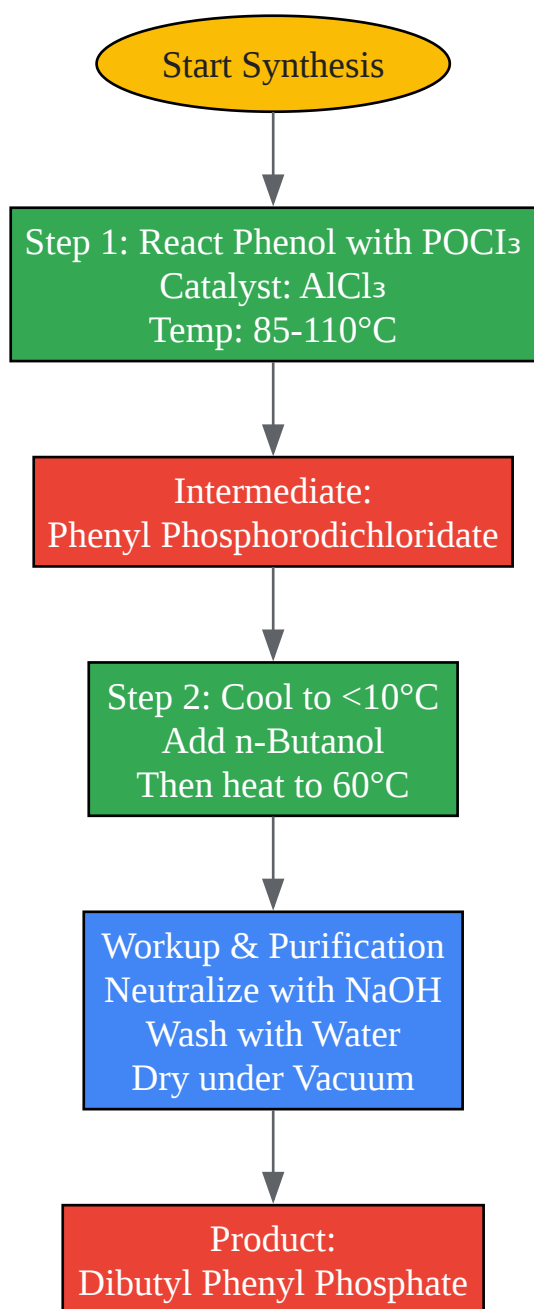
## Step 2: Synthesis of Dibutyl Phenyl Phosphate

The second step involves the reaction of the intermediate with n-butanol to yield the final product [3].

- **Reaction Equation:**  $C_6H_5OP(O)Cl_2 + 2 C_4H_9OH \rightarrow C_6H_5OP(O)(OC_4H_9)_2 + 2 HCl$
- **Procedure** [3]:
  - Charge the **phenyl phosphorodichloridate** from the previous step into a reactor.
  - Cool the reactor contents to **10°C or lower** using an ice bath.
  - Slowly add **n-butanol** to the cooled, stirred reaction mixture. The mole ratio of n-butanol to the dichloridate should be approximately 2:1.
  - Maintain the temperature below 10°C during the addition to control the reaction.
  - After the alcohol addition is complete, heat the reaction mixture to **60°C for one hour**.
  - Cool the mixture to 40°C and add a 10% sodium hydroxide solution to neutralize the liberated HCl until the aqueous phase is alkaline to phenolphthalein.
  - Separate the organic phase and wash it with water until the washings are neutral.
  - Recover the crude **dibutyl phenyl phosphate**. Further purification, such as stripping under vacuum, can be performed to remove volatile impurities and water [3].
- **Safety:** This reaction also produces HCl gas. Appropriate scrubbing or trapping is necessary.

## Synthesis Workflow

The following diagram illustrates the complete two-step synthesis process:



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## Chemical Data and Properties

### Table 1: Physical Properties of Reagents and Products

Compound	CAS Number	Molecular Formula	Molecular Weight	Boiling Point	Density	Flash Point
Phenol [4]	108-95-2	C <sub>6</sub> H <sub>6</sub> O	94.11	~182 °C	1.07 g/cm <sup>3</sup>	79 °C
Phosphoryl Chloride [4]	10025-87-3	POCl <sub>3</sub>	153.33	105.8 °C	1.645 g/cm <sup>3</sup>	-
n-Butanol [3]	71-36-3	C <sub>4</sub> H <sub>10</sub> O	74.12	117.7 °C	0.81 g/cm <sup>3</sup>	35 °C
Phenyl Phosphorodichloridate [5] [6]	770-12-7	C <sub>6</sub> H <sub>5</sub> CL <sub>2</sub> O <sub>2</sub> P	210.98	241-243 °C	1.412 g/mL	113 °C
Dibutyl Phenyl Phosphate [7] [8]	2528-36-1	C <sub>14</sub> H <sub>23</sub> O <sub>4</sub> P	286.30	333.3 °C	1.076 g/cm <sup>3</sup>	169.1 °C

**Table 2: Toxicological Data for Dibutyl Phenyl Phosphate**

Test Type	Species	Result	Reference
Acute Oral Toxicity (LD <sub>50</sub> )	Rat	2140 mg/kg	[7]
Acute Oral Toxicity (LD <sub>50</sub> )	Mouse	1790 mg/kg	[7]
Acute Dermal Toxicity (LD <sub>50</sub> )	Rabbit	>5000 mg/kg	[7]
Inhalation Toxicity (LC)	Rat	>7 mg/m <sup>3</sup>	[7]
Occupational Exposure Limit	-	3.5 mg/m <sup>3</sup> (skin)	[7]

## Critical Safety Notes

- **Corrosive and Toxic Reagents:** Phosphoryl chloride reacts violently with water and is corrosive. Phenyl phosphorodichloridate is **moisture-sensitive, corrosive, and causes severe skin burns** [5] [6].
- **Hydrogen Chloride Gas:** Both synthesis steps produce HCl gas, which is toxic and corrosive. Reactions must be performed in a **fume hood** with adequate gas scrubbing.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including **gloves, chemical splash goggles, a lab coat, and a faceshield**. Consider using type ABEK respirator filters where there is a risk of inhalation [5].
- **Toxicological Profile:** DBPP has moderate acute toxicity via ingestion and inhalation. Chronic exposure can lead to effects on the liver, blood, and nervous system. It also shows reproductive toxicity in animal studies [7].

## Analytical Characterization

While the search results do not contain specific spectral data for DBPP, the following standard methods are recommended for characterizing the product and confirming its identity and purity:

- **Gas Chromatography (GC):** To determine purity and check for volatile impurities [3].
- **Spectroscopy:**  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{31}\text{P}$  NMR spectroscopy are essential for confirming the molecular structure.
- **Mass Spectrometry (MS):** For verifying the molecular weight and fragmentation pattern.

## Suggestions for Further Information

The available information is primarily from a 1975 patent [3]. For the most current and detailed laboratory procedures, I suggest you:

- **Consult Specialty Chemical Suppliers:** Technical data sheets from suppliers like **Sigma-Aldrich** or **TCI Chemical** often provide updated safety and handling information for related compounds [5] [6].
- **Search Scientific Databases:** A focused search on **SciFinder** or **Reaxys** will yield more recent journal articles with optimized synthetic procedures and full spectroscopic characterization data.

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